

# Technical Specifications of Isotope-Labeled Chlorothalonil

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Chlorothalonil-13C2

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The table below summarizes the available technical data for **Chlorothalonil-13C2** and a more heavily labeled variant. This should serve as a reference for your research.

Compound Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Enrichment	Purity	Supplier
Chlorothalonil-13C2	2767332-24-9 [1]	C <sub>6</sub> <sup>13</sup> C <sub>2</sub> Cl <sub>4</sub> N <sub>2</sub> [1]	267.90 [1]	Information not specified	Information not specified	MedChemExpress (MCE) [1]
Chlorothalonil-[13C2,15N2]	Not specified	C <sub>6</sub> <sup>13</sup> C <sub>2</sub> Cl <sub>4</sub> <sup>15</sup> N <sub>2</sub> [2]	269.87 [2] [3]	99% <sup>13</sup> C, 98% <sup>15</sup> N [3]	≥98% [3]	BOC Sciences [2], Alfa Chemistry [3]

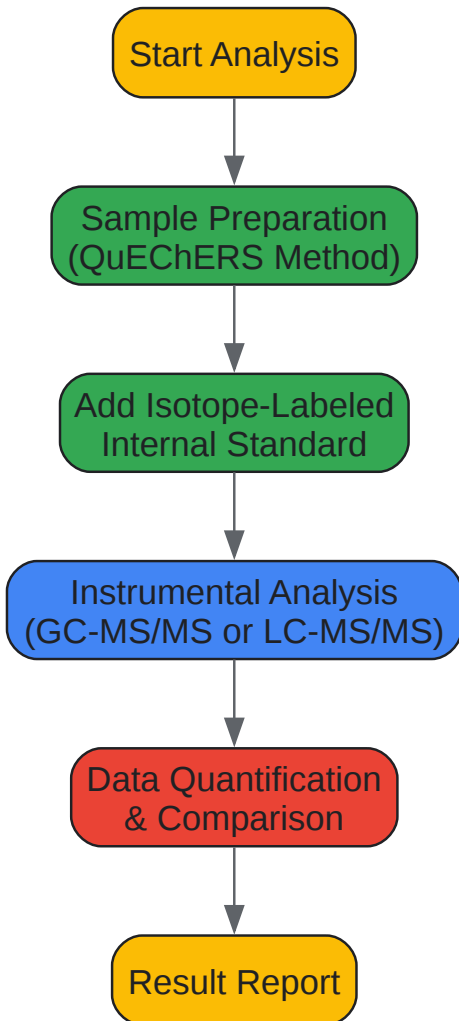
## Analytical Methodologies and Applications

While a full whitepaper is not available, the search results indicate key methodologies and contexts where these labeled compounds are crucial.

- Primary Application as Internal Standards:** The core use of **Chlorothalonil-13C2** and similar compounds is to serve as internal standards for quantitative analysis using techniques like **GC-MS, LC-MS, and NMR** [1] [4]. Using an isotope-labeled version of the analyte corrects for losses during sample preparation and matrix effects during instrumental analysis, significantly improving data accuracy and reliability.
- Established Analytical Workflow:** Research employs sophisticated methods for chlorothalonil and metabolite analysis. A validated approach involves a **modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged and Safe) procedure** for sample extraction and cleanup, followed by analysis using **UHPLC-MS/MS**

(Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry) or GC-MS/MS (Gas Chromatography-Tandem Mass Spectrometry) [5] [6]. These methods achieve excellent sensitivity with Limits of Quantification (LOQ) as low as **0.5 µg/kg in soil** and **0.01 mg/kg in agricultural commodities** [5] [6].

The following diagram outlines the general workflow for analyzing pesticide residues using isotope-labeled internal standards:



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> Workflow for residue analysis using an isotope-labeled internal standard to ensure quantification accuracy.

## Safety and Regulatory Context

It is important to note the regulatory and safety landscape surrounding chlorothalonil, which drives the need for precise monitoring.

- **Environmental and Health Concerns:** Chlorothalonil is classified as a **broad-spectrum, non-systemic fungicide** [2] [6]. Its use was banned in the European Union due to concerns that its metabolites are frequently detected in groundwater at high concentrations [5]. It is also considered a **probable human carcinogen (Group B2)** and is **highly toxic to fish and aquatic invertebrates** [2].
- **Monitoring and Maximum Residue Limits (MRLs):** Strict regulations govern chlorothalonil residues in food. For instance, in the Republic of Korea, the **Positive List System (PLS)** enforces a default MRL of **0.01 mg/kg** for agricultural products without a specific limit [6]. This highlights the requirement for highly sensitive and accurate analytical methods.

## Further Research Directions

To obtain the comprehensive specifications and protocols you need, I suggest the following:

- **Contact Suppliers Directly:** Reach out to the technical support teams of suppliers like **MedChemExpress (MCE)**, **BOC Sciences**, and **Alfa Chemistry**. They can provide detailed Certificate of Analysis (CoA) documents for specific lots, which include exact isotopic purity and HPLC-verified chemical purity data.
- **Consult Scientific Literature:** Search specialized databases for articles on the **synthesis and characterization of Chlorothalonil-13C2**. The methods sections of papers using this compound might contain the detailed experimental protocols you are looking for.

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## References

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5. Determination of chlorothalonil metabolites in soil and ... [sciencedirect.com]
6. Determination of Modified QuEChERS Method ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States  
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**Web:** [www.smolecule.com](http://www.smolecule.com)